Lgh-447 in Relapsed/Refractory Multiple Myeloma: A Comparative Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Lgh-447*
CAS No.:	*1210608-43-7*
Cat. No.:	*B560061*

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This guide provides a comprehensive comparison of the pan-PIM kinase inhibitor **Lgh-447** (also known as PIM447) with alternative therapies for relapsed or refractory multiple myeloma (RRMM). The information is presented to facilitate objective evaluation and is supported by available preclinical and clinical data.

Efficacy of Lgh-447 and Comparator Therapies

The following tables summarize the clinical efficacy of **Lgh-447** and other common treatment regimens for RRMM. It is important to note that these data are derived from different clinical trials with varying patient populations and methodologies, and therefore direct cross-trial comparisons should be made with caution.

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Treatment Regimen	Trial Name/Identifier	Patient Population	Overall Response Rate (ORR)	Median Progression-Free Survival (PFS)	Median Duration of Response (DOR)	Median Overall Survival (OS)
Lgh-447 (PIM447)	Phase I (NCT02160951)[1]	Japanese patients with RRMM	15.4%	>6 months in 2 patients	Not Reported	Not Reported
Lgh-447 (PIM447)	Phase I (First-in-human)[2]	RRMM patients	8.9%	10.9 months (at RD)	Not Reported	Not Reported
Daratumumab + Pomalidomide + Dexamethasone (Dara-Pd)	Real-world data[3]	RRMM patients	69.1%	10.8 months (after 1 line of therapy)	Not Reported	Not Reported
Daratumumab + Pomalidomide + Dexamethasone (Dara-Pd)	MM-014 (Phase II)[4][5]	Lenalidomide-exposed RRMM	77.7%	Not Reached (at median follow-up of 28.4 months)	Not Reported	56.7 months
Elotuzumab + Lenalidomide + Dexamethasone (Elo-Rd)	ELOQUENT-2 (Phase III)	RRMM patients with 1-3 prior therapies	Not the primary endpoint	19.4 months	Not Reported	48.3 months

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Elotuzumab + Lenalidomide + Dexamethasone (Elo-Rd)	Real-world data[6][7]	RRMM patients	76.7%	18.4 months	Not Reported	34 months
Carfilzomib + Lenalidomide + Dexamethasone (KRd)	ASPIRE (Phase III)[8][9]	RRMM patients with 1-3 prior therapies	87.1%	26.3 months	Not Reported	Not Reached (at interim analysis)
Carfilzomib + Lenalidomide + Dexamethasone (KRd)	Real-world data[10]	RRMM patients (2nd or 3rd line)	95%	36 months	Not Reported	Not Reached (5-year OS rate 73%)
Panobinostat + Bortezomib + Dexamethasone (Pano-Vd)	PANORAMA 1 (Phase III)[11][12]	RRMM patients with ≥2 prior regimens	Not Reported	12.0 months	Not Reported	Not Reported
Panobinostat + Bortezomib + Dexamethasone (Pano-Vd)	PANORAMA 2 (Phase II)[13]	Bortezomib-refractory RRMM	34.5%	5.4 months	6.0 months	Not Reported
Bortezomib +	Phase II	Relapsed or	64%	9.5 months	8.7 months	30 months

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Lenalidomide + Dexamethasone (VRd)	relapsed/refractory MM

Mechanism of Action and Signaling Pathway

Lgh-447 is a pan-inhibitor of PIM kinases (PIM1, PIM2, and PIM3), which are serine/threonine kinases involved in cell survival and proliferation. In multiple myeloma, PIM2 is often overexpressed. PIM kinase inhibition by **Lgh-447** has been shown to impact the PI3K/AKT/mTOR signaling pathway, a critical regulator of cell growth and survival.

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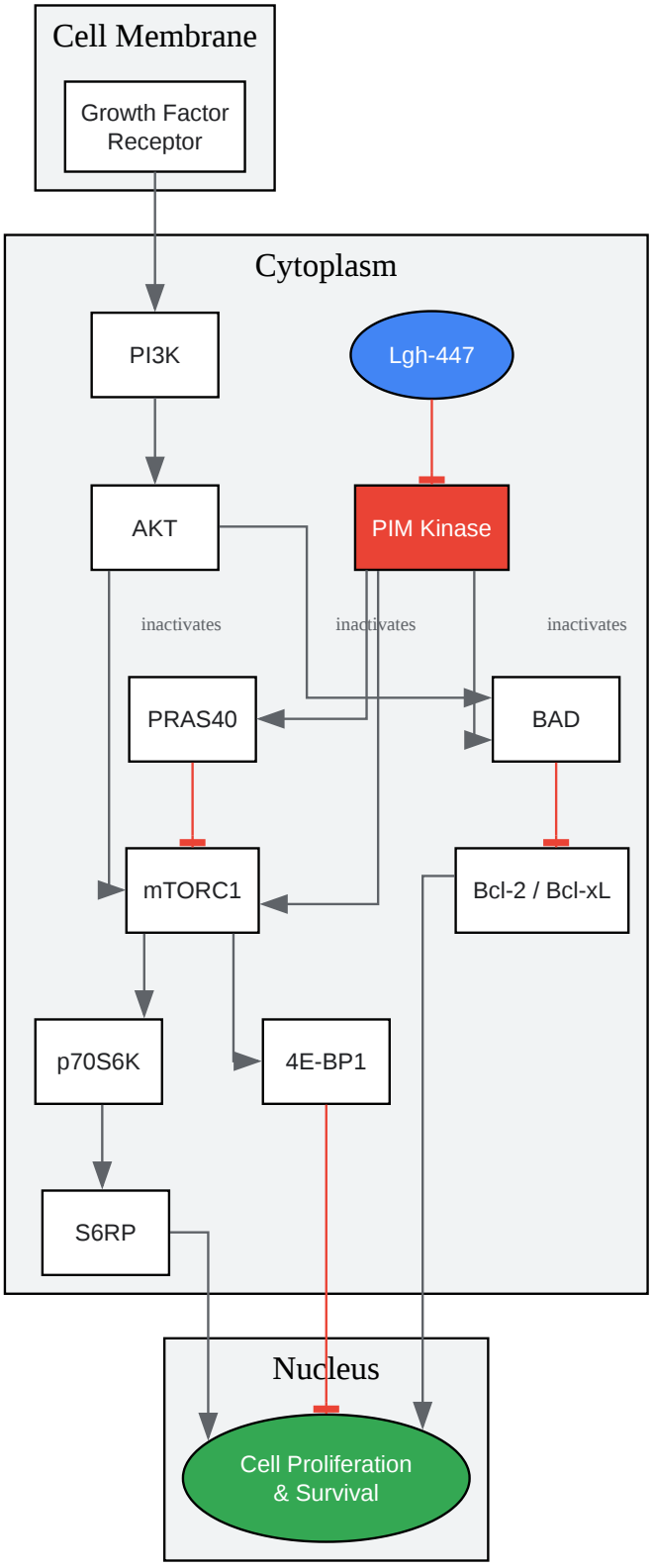



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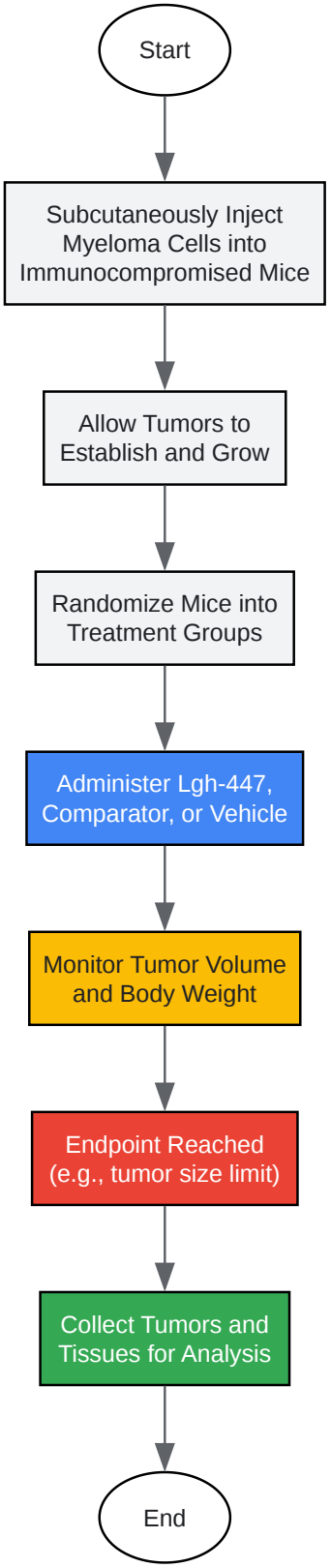

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- To cite this document: BenchChem. [Lgh-447 in Relapsed/Refractory Multiple Myeloma: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560061/docs#lgh-447-in-relapsed-refractory-multiple-myeloma-a-comparative-guide]

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